

# Benzyl 2-Hydroxy-6-Methoxybenzoate: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *Benzyl 2-Hydroxy-6-Methoxybenzoate*

Cat. No.: *B13916009*

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## Introduction

**Benzyl 2-Hydroxy-6-Methoxybenzoate** is a naturally occurring phenolic ester that has garnered attention for its potent biological activity. First identified in the roots of the showy goldenrod (*Solidago speciosa*), this compound has demonstrated significant antifungal properties, positioning it as a molecule of interest for further investigation in agricultural and pharmaceutical applications. This technical guide provides a comprehensive review of the available literature on **Benzyl 2-Hydroxy-6-Methoxybenzoate**, focusing on its chemical properties, biological activity, and the experimental protocols used for its characterization.

## Chemical and Physical Properties

**Benzyl 2-Hydroxy-6-Methoxybenzoate** is an aromatic compound with the chemical formula  $C_{15}H_{14}O_4$  and a molecular weight of 258.27 g/mol. Its structure features a benzyl ester of 2-hydroxy-6-methoxybenzoic acid.

Property	Value	Source
Molecular Formula	C15H14O4	--INVALID-LINK--
Molecular Weight	258.27 g/mol	--INVALID-LINK--
CAS Number	24474-71-3	--INVALID-LINK--
Predicted logP	2.758	Cheméo
Predicted Water Solubility (log10ws)	-3.49	Cheméo
Predicted Boiling Point	780.27 K	Cheméo (Joback Method)
Predicted Melting Point	530.28 K	Cheméo (Joback Method)

## Biological Activity: Antifungal Properties

The most significant reported biological activity of **Benzyl 2-Hydroxy-6-Methoxybenzoate** is its strong antifungal effect against crop pathogenic fungi.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Quantitative Antifungal Activity Data

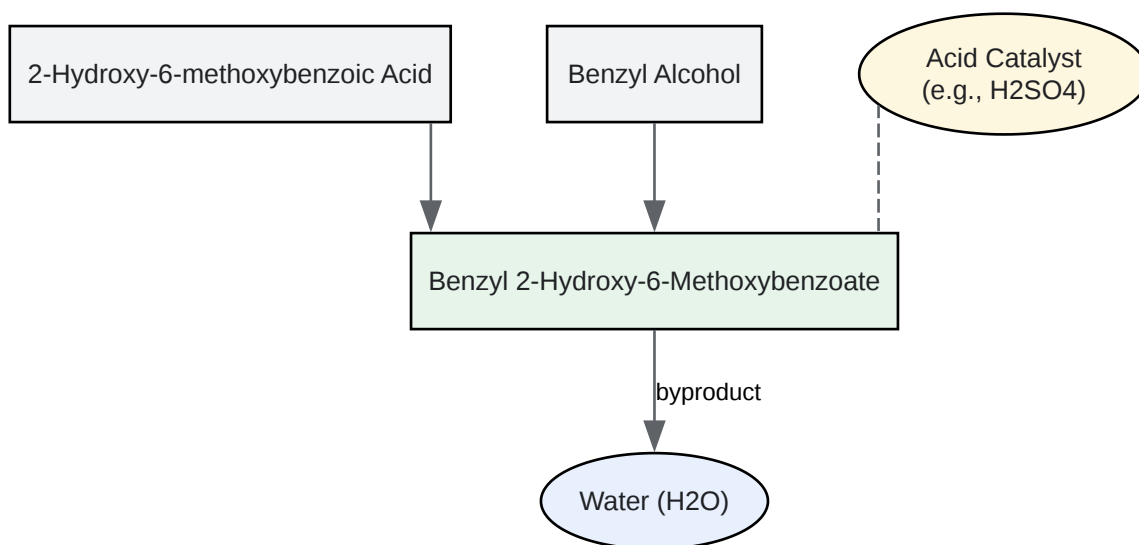
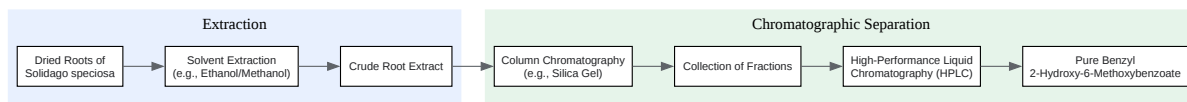
Fungal Strain	IC50 (µg/mL)	Reference
Fusarium avenaceum	25-26	--INVALID-LINK--
Bipolaris sorokiniana	25-26	--INVALID-LINK--

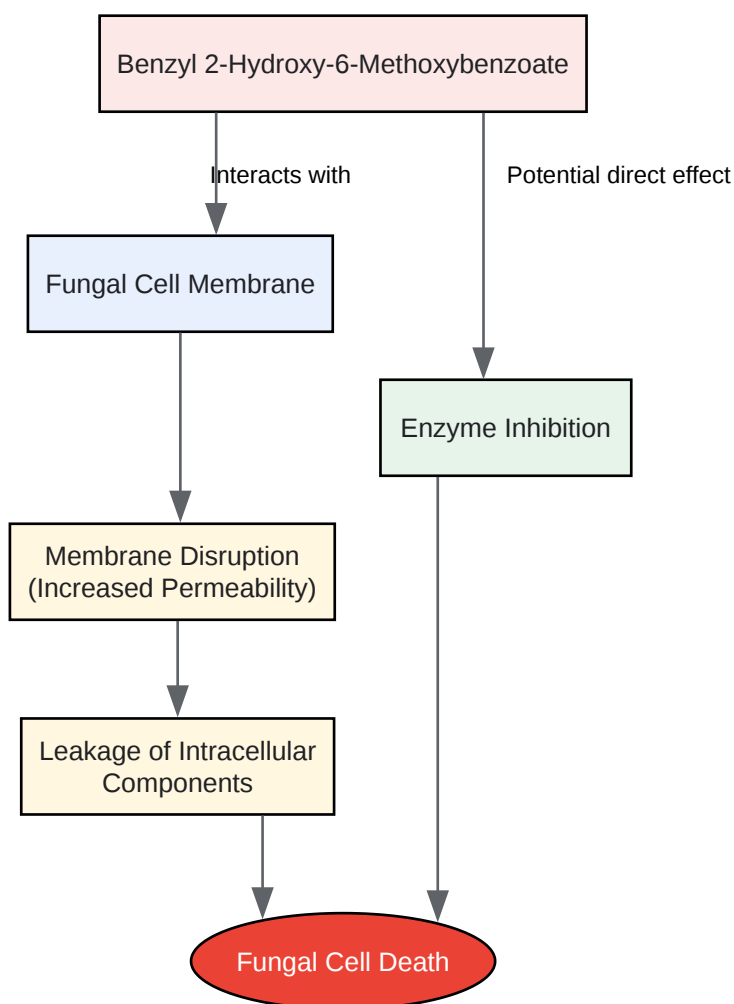
## Experimental Protocols

### Isolation from Natural Sources

**Benzyl 2-Hydroxy-6-Methoxybenzoate** was first isolated from the roots of *Solidago speciosa*. The isolation process involved extraction with a suitable solvent followed by chromatographic separation.

Workflow for Isolation:





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## References

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